

Essential Safety and Handling Guide for S-Seven (Carbaryl)

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Compound of Interest

Compound Name: S-Seven
CAS No.: 3792-59-4
Cat. No.: B1207966

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Audience: Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for handling **S-Seven**, a pesticide product containing the active ingredient carbaryl. Adherence to these procedures is vital for ensuring personal safety and minimizing environmental contamination. Carbaryl is a cholinesterase inhibitor and is recognized as a potential carcinogen.^[1]^[2]

Hazard Identification and Personal Protective Equipment (PPE)

Carbaryl can be harmful if swallowed, inhaled, or absorbed through the skin.^[3] It can cause irritation to the eyes and skin.^[2] Therefore, stringent adherence to PPE protocols is mandatory.

Table 1: Personal Protective Equipment (PPE) for Handling **S-Seven** (Carbaryl)

Protection Type	Required PPE	Specifications and Use Cases
Respiratory Protection	NIOSH-approved respirator	For concentrations over 5 mg/m ³ , a supplied-air respirator is required. For unknown concentrations or immediately dangerous to life or health (IDLH) conditions (100 mg/m ³), a self-contained breathing apparatus (SCBA) is necessary. [2] [4]
Eye and Face Protection	Safety glasses with side shields, chemical goggles, or a face shield	To be worn whenever there is a risk of splashes or airborne particles. [5] [6]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber)	Always wear unlined, waterproof gloves. Wash the outside of gloves before removal. [3] [7] [8]
Body Protection	Long-sleeved shirt and long pants, coveralls, chemical-resistant apron	Wear coveralls over a long-sleeved shirt and long pants. A chemical-resistant apron is required when mixing, loading, or cleaning up spills. [7] [8] [9] [10]
Foot Protection	Chemical-resistant, waterproof boots	Pant legs should be worn outside of the boots to prevent pesticides from entering. [6] [10] [11]

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **S-Seven** (carbaryl) is essential to mitigate risks.

Pre-Operational Checks

- Consult the Safety Data Sheet (SDS): Before beginning any work, thoroughly review the SDS for **S-Seven** or carbaryl.[12][13]
- Demarcate the Work Area: Clearly define and label the area where **S-Seven** will be handled.
- Verify Emergency Equipment: Ensure that an emergency eyewash station and safety shower are readily accessible and functional.
- Assemble all Materials: Gather all necessary PPE, handling equipment, and waste disposal containers before starting.

Donning of Personal Protective Equipment (PPE)

- Put on a long-sleeved shirt and long pants.
- Next, put on chemical-resistant boots.
- If required, wear a chemical-resistant apron.
- Put on safety glasses, goggles, or a face shield.
- Wear a NIOSH-approved respirator.
- Finally, put on chemical-resistant gloves, ensuring they go over the cuffs of your long-sleeved shirt.

Handling and Experimental Protocol

- Ventilation: Always handle **S-Seven** in a well-ventilated area.[3]
- Avoid Dust and Aerosol Generation: Handle the substance in a manner that minimizes the creation of dust or aerosols.
- Mixing and Loading: When mixing or loading, do so carefully to avoid splashing.
- Personal Hygiene: Wash hands thoroughly after handling and before eating, drinking, or smoking.[3][12][14]

- Contaminated Clothing: If clothing becomes contaminated, remove it immediately and wash it separately from other laundry.[9][14][15]

Doffing of Personal Protective Equipment (PPE)

- Wash the outside of your gloves with soap and water before removing any other PPE.
- Remove your chemical-resistant apron.
- Take off your boots.
- Remove your long-sleeved shirt and long pants or coveralls.
- Remove your eye and face protection.
- Take off your respirator.
- Finally, remove your gloves.
- Wash your hands and face thoroughly with soap and water.

Disposal Plan

Proper disposal of **S-Seven** (carbaryl) and contaminated materials is critical to prevent environmental harm.

Unused Product

- Follow Label Instructions: The primary method of disposal for small amounts of excess pesticide is to use it according to the label's directions.[16]
- Household Hazardous Waste: If the product cannot be used, it should be disposed of as household hazardous waste.[17] Contact your local environmental agency for guidance on collection programs.[18]

Empty Containers

- Triple Rinsing: Empty containers should be triple-rinsed.[16]

- Fill the container one-quarter full with clean water and securely recap it.
- Shake for 30 seconds.
- Pour the rinsate into the application equipment or a collection vessel for later use.
- Repeat this process two more times.
- Recycling and Disposal: Many communities have programs for recycling triple-rinsed pesticide containers.[19] If recycling is not available, dispose of the container in a sanitary landfill as per local regulations.[14] Never reuse empty pesticide containers.[18]

Contaminated Materials

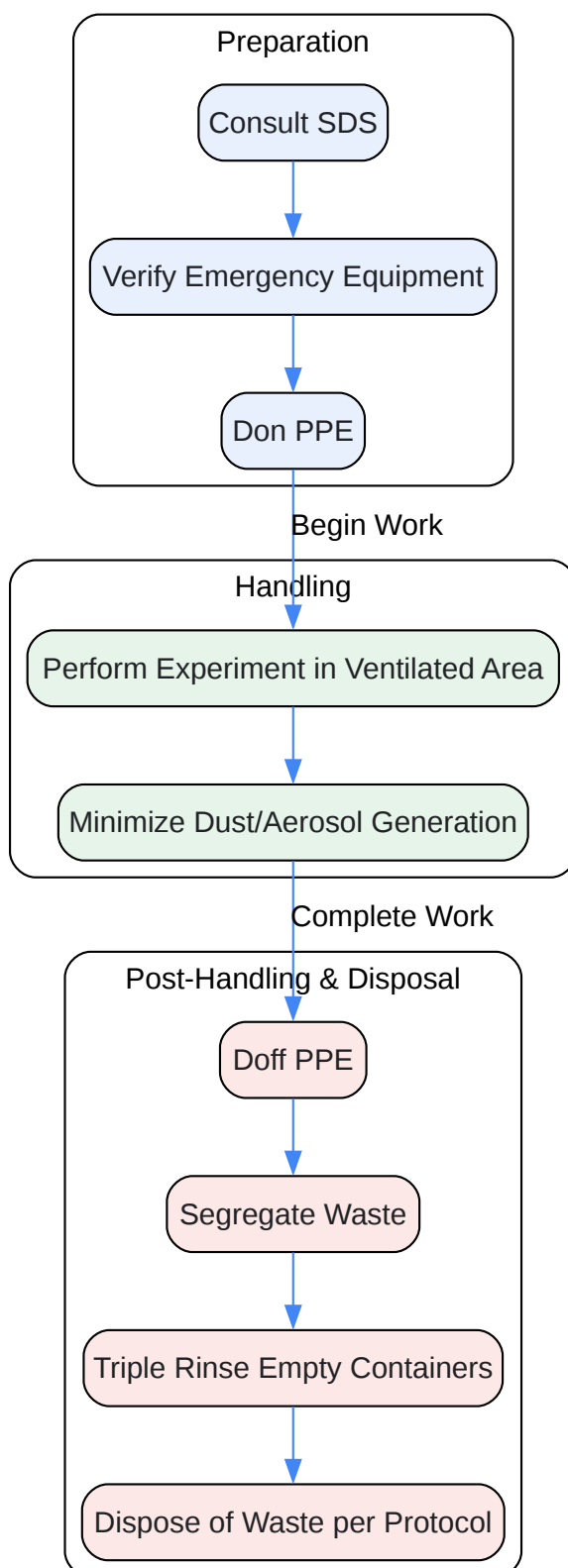
- PPE and Absorbents: Dispose of contaminated disposable PPE (gloves, etc.) and absorbent materials used for spills in a sealed, labeled bag with other hazardous waste.

Quantitative Data Summary

Table 2: Exposure Limits and Physical Properties of Carbaryl

Parameter	Value	Source
NIOSH Recommended Exposure Limit (REL)	5 mg/m ³ (Time-Weighted Average)	[4][20]
OSHA Permissible Exposure Limit (PEL)	5 mg/m ³ (Time-Weighted Average)	[2][4][20]
Immediately Dangerous to Life or Health (IDLH)	100 mg/m ³	[1]
Molecular Weight	201.2 g/mol	[4][20]
Melting Point	145°C (293°F)	[20]
Solubility in Water	0.01%	[20]
Specific Gravity	1.23	[20]

Experimental Workflow Diagram



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